

Application of Disperse Blue 102 in Forensic Fiber Examination

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Compound of Interest

Compound Name: Disperse blue 102

Cat. No.: B041164

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Introduction

Disperse Blue 102 is a synthetic dye commonly used to color polyester fibers. In forensic science, the analysis of textile fibers is a crucial aspect of trace evidence examination, capable of linking a suspect to a crime scene or a victim. The identification of the specific dye used on a fiber can significantly enhance the evidential value of fiber comparisons. This document provides detailed application notes and protocols for the forensic examination of single polyester fibers dyed with **Disperse Blue 102**. The methodologies outlined herein are intended for researchers, scientists, and forensic professionals.

Application Notes

The forensic analysis of fibers dyed with **Disperse Blue 102** typically involves a multi-step process that begins with the microscopic examination of the fiber, followed by dye extraction and subsequent analysis using chromatographic and spectroscopic techniques. The primary goal is to identify the dye and compare it to a known sample. Given that **Disperse Blue 102** is a disperse dye, it is insoluble in water and is held within the polyester fiber matrix by physical forces, which dictates the choice of extraction solvents.

The selection of an appropriate analytical technique is critical and often depends on the size of the fiber sample. For single, millimeter-length fibers, highly sensitive methods such as Ultra-Performance Liquid Chromatography coupled with tandem mass spectrometry (UPLC-MS/MS) are required. Microspectrophotometry (MSP) is a non-destructive technique that can be used to

analyze the color of the fiber before the more destructive extraction-based methods are employed.

Experimental Protocols

1. Microspectrophotometry (MSP) of a Single Fiber

This non-destructive technique is used to obtain the absorption spectrum of the dye within the fiber, providing information about its color.

Protocol:

- **Sample Preparation:** Mount a single fiber on a clean microscope slide. A mounting medium with a refractive index close to that of the fiber can be used to reduce light scattering.
- **Instrumentation:** Use a microspectrophotometer equipped with a visible light source and a spectrophotometer.
- **Data Acquisition:**
 - Obtain a background spectrum from a clear area of the slide.
 - Focus on the fiber and acquire the transmission or absorbance spectrum over a wavelength range of approximately 400-700 nm.
 - Multiple spectra should be taken along the length of the fiber to assess color consistency.
- **Data Analysis:** Compare the obtained spectrum with that of a known reference fiber dyed with **Disperse Blue 102**.

2. Extraction of **Disperse Blue 102** from a Single Polyester Fiber

The choice of solvent is critical for efficient dye extraction. Several solvents have been shown to be effective for disperse dyes.

Protocol:

- **Sample Preparation:** Place a single polyester fiber (typically 1-5 mm in length) into a clean micro-vial or a sealed capillary tube.
- **Solvent Addition:** Add a small volume (e.g., 20-50 μL) of an appropriate extraction solvent. Common solvents for disperse dyes include:
 - Chlorobenzene
 - Dimethylformamide (DMF)
 - A mixture of pyridine and water (e.g., 4:3 v/v)
 - Methanol
- **Extraction:**
 - Seal the container to prevent solvent evaporation.
 - Heat the sample in a heating block or oven at a temperature appropriate for the solvent (e.g., 100-130°C) for a set period (e.g., 30-60 minutes).
 - Alternatively, ultrasonication can be used to aid extraction.
- **Sample Recovery:**
 - After extraction, carefully remove the fiber from the solvent.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen.
 - Reconstitute the dye residue in a small, known volume of a suitable solvent (e.g., methanol or the initial mobile phase of the liquid chromatography system) for analysis.

3. UPLC-MS/MS Analysis of **Disperse Blue 102** Extract

This is a highly sensitive and selective method for the identification and quantification of the extracted dye.

Protocol:

- Instrumentation: An Ultra-Performance Liquid Chromatography system coupled to a tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source.
- Chromatographic Conditions:
 - Column: A reversed-phase column suitable for small molecule analysis (e.g., C18, 2.1 x 50 mm, 1.7 μ m).
 - Mobile Phase A: Water with 0.1% formic acid or an appropriate buffer.
 - Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid.
 - Gradient: A suitable gradient program to separate the dye from any co-extracted material.
 - Flow Rate: A typical flow rate for a 2.1 mm ID column is 0.3-0.5 mL/min.
 - Injection Volume: 1-5 μ L.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Analysis Mode: Multiple Reaction Monitoring (MRM) for targeted analysis of **Disperse Blue 102**. The precursor ion and one or more product ions should be monitored.
 - Precursor Ion (Q1): The protonated molecule of **Disperse Blue 102** ($[M+H]^+$).
 - Product Ions (Q3): Specific fragment ions generated by collision-induced dissociation (CID) of the precursor ion.
- Data Analysis:
 - Identify **Disperse Blue 102** in the sample extract by comparing its retention time and the ratio of the monitored MRM transitions to those of a known standard.
 - Quantification can be performed by creating a calibration curve using standard solutions of **Disperse Blue 102**.

Data Presentation

Table 1: Physicochemical Properties of **Disperse Blue 102**

Property	Value
CAS Number	12222-97-8
Molecular Formula	C ₁₅ H ₁₉ N ₅ O ₄ S
Molecular Weight	365.41 g/mol

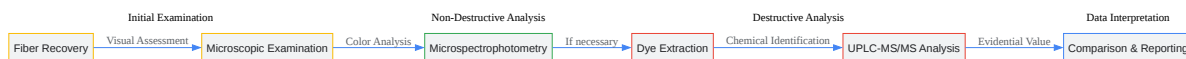
Table 2: UPLC-MS/MS Parameters for **Disperse Blue 102**

Parameter	Value	Reference
Retention Time (min)	4.33	[1]
Linearity Range (ng/mL)	0.5 - 200	[1]
r ²	0.9985	[1]
Recovery at 10 ng/mL (%)	99.8	[1]
Recovery at 50 ng/mL (%)	97.5	[1]

Table 3: General Performance of Analytical Methods for Disperse Dyes

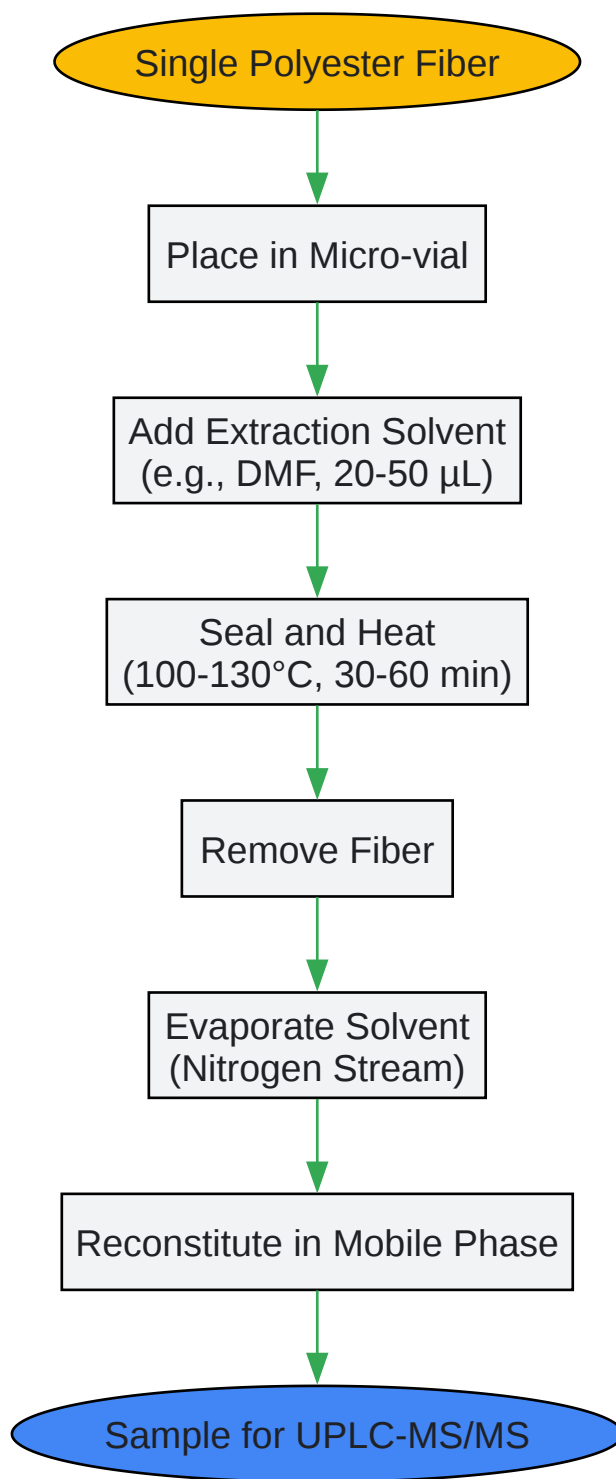
Parameter	UPLC-MS/MS	Microspectrophotometry (MSP)
Limit of Detection (LOD)	0.02 - 1.35 ng/mL (for a range of disperse dyes)	Dependent on dye concentration on fiber
Limit of Quantification (LOQ)	0.06 - 4.09 ng/mL (for a range of disperse dyes)	Not typically used for quantification
Sample Requirement	Single fiber (mm length)	Single fiber
Destructive?	Yes	No

Visualizations



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Caption: Forensic fiber examination workflow.



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Caption: **Disperse Blue 102** extraction protocol.

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References

- 1. an.shimadzu.com [an.shimadzu.com]
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